

Lofendazam: Core Chemical & Pharmacological Profile

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Compound Focus: Lofendazam

CAS No.: 29176-29-2

Cat. No.: S533462

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The table below summarizes the basic information available for **Lofendazam**, which is essential for any research and development work [1] [2] [3].

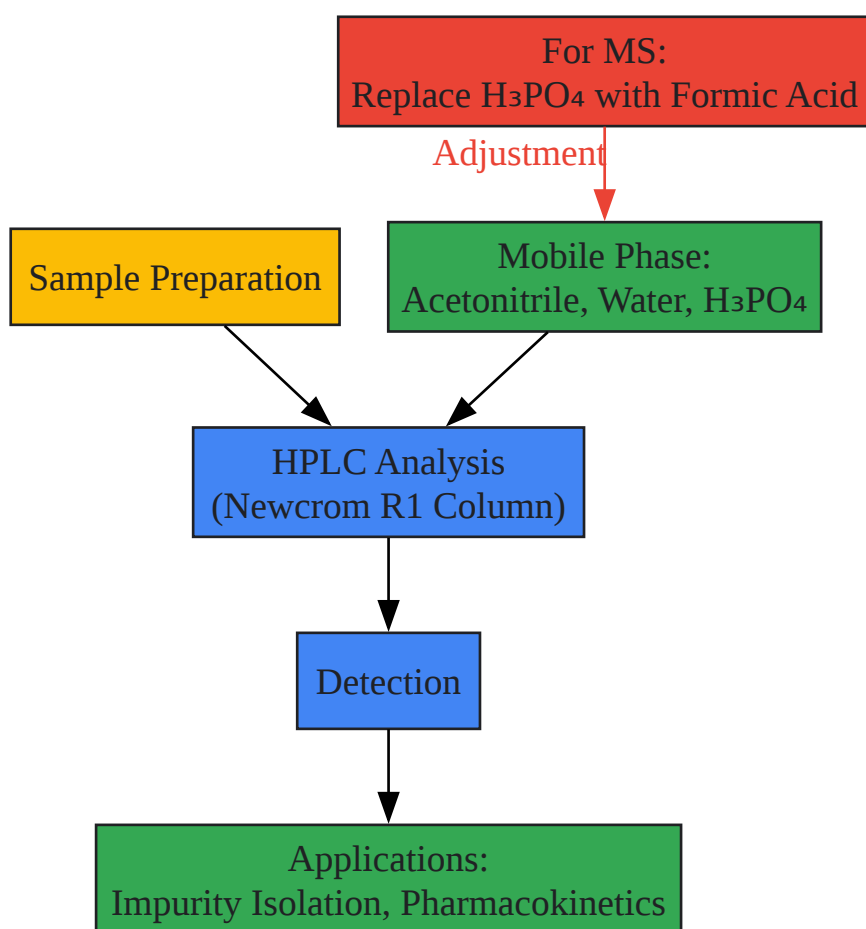
Property	Description
IUPAC Name	8-chloro-1-phenyl-1,3,4,5-tetrahydro-2H-1,5-benzodiazepin-2-one [1]
CAS Registry Number	29176-29-2 [1] [2]
Molecular Formula	C ₁₅ H ₁₃ ClN ₂ O [1] [3]
Molecular Weight	272.73 g·mol ⁻¹ [1] [3]
Pharmacological Class	1,5-benzodiazepine; Benzodiazepine derivative [1]
Known Effects	Sedative, Anxiolytic (active metabolite of Arfendazam) [1]
Therapeutic Relevance	Belongs to a class (1,5-BZDs) with anti-anxiety, anti-convulsant, antimicrobial, sedative, and hypnotic activities [4]

Analytical Method for Lofendazam

One search result provides a high-performance liquid chromatography (HPLC) method for analyzing **Lofendazam**, which is critical for quality control during process optimization [3].

- **Application:** **Lofendazam** can be analyzed by a reverse-phase (RP) HPLC method.
- **Mobile Phase:** Contains acetonitrile (MeCN), water, and phosphoric acid.
- **MS-Compatible Adjustment:** For Mass-Spec (MS) applications, phosphoric acid should be replaced with formic acid.
- **Column:** **Newcrom R1** (a reverse-phase column with low silanol activity).
- **Scalability:** The method is scalable and can be used for isolating impurities in preparative separation and for pharmacokinetic studies [3].

This analytical workflow can be visualized as follows:



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Frequently Asked Questions

What is the primary structural characteristic of Lofendazam?

Lofendazam is a **1,5-benzodiazepine**, meaning the nitrogen atoms in its diazepine seven-membered ring are located at positions 1 and 5. This distinguishes it from more common 1,4-benzodiazepines like diazepam and places it in the same sub-category as clobazam [1] [4].

Where can I source Lofendazam for research?

Several biochemical suppliers list **Lofendazam** (CAS 29176-29-2) for research purposes. It is typically sold in small quantities (e.g., 1 mg, 5 mg, 10 mg) with a stated purity of around 98% or higher. It is intended for laboratory use only and not for medicinal use [2].

Troubleshooting & Optimization Guidance

Since specific technical protocols for **Lofendazam** synthesis are not available in public search results, here are suggestions for finding more detailed information:

- **Consult Patent Literature:** The original synthesis is likely described in the German patent DE 1929656 [1]. Patent documents often contain the most detailed experimental procedures.
- **Explore Related Compounds:** Review the extensive literature on the synthesis of **1,5-benzodiazepines** (e.g., using catalysts like GaCl₃ under solvent-free conditions or on a solid surface) [4]. General principles can be adapted for **Lofendazam** optimization.
- **Refine Your Analytical Methods:** The provided HPLC method is a starting point [3]. Optimization of mobile phase ratios, gradient programs, and column temperature will likely be required for your specific equipment and desired separation.

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References

1. - Wikipedia Lofendazam [en.wikipedia.org]
2. CAS#: 29176-29-2 lofendazam [chemicalbook.com]
3. | SIELC Technologies Lofendazam [sielc.com]
4. Advancements in Synthesis and Application of 1,5- ... [eurekaselect.com]

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